

# Application Notes and Protocols: 1,3-PBIT Dihydrobromide Stock Solution Preparation

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## Compound of Interest

Compound Name: 1,3-PBIT dihydrobromide

Cat. No.: B1663030

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## Introduction

**1,3-PBIT dihydrobromide**, also known as S,S'-(1,3-Phenylenebis(1,2-ethanediyl))bisisothiurea dihydrobromide, is a potent and selective inhibitor of inducible nitric oxide synthase (iNOS).<sup>[1][2]</sup> Nitric oxide (NO) is a critical signaling molecule synthesized by three isoforms of nitric oxide synthase (NOS): neuronal NOS (nNOS), endothelial NOS (eNOS), and inducible NOS (iNOS).<sup>[1][2]</sup> 1,3-PBIT shows significant selectivity for iNOS, making it a valuable tool for investigating the specific roles of iNOS in various physiological and pathological processes, including inflammation and blood pressure regulation.<sup>[1][2]</sup>

This document provides detailed protocols for the preparation of **1,3-PBIT dihydrobromide** stock solutions for research applications.

## Physicochemical Properties

A summary of the key physicochemical properties of **1,3-PBIT dihydrobromide** is presented below.

Property	Value	Reference
CAS Number	200716-66-1	[1]
Molecular Formula	C <sub>12</sub> H <sub>18</sub> N <sub>4</sub> S <sub>2</sub> • 2HBr	[1][3]
Molecular Weight	444.2 g/mol	[1][3]
Appearance	Crystalline solid	[3]
Purity	≥98%	[3]

## Inhibitory Activity and Selectivity

**1,3-PBIT dihydrobromide** exhibits potent inhibition of iNOS with significantly lower affinity for eNOS and nNOS.

Enzyme Target	K <sub>i</sub> (Inhibition Constant)	Selectivity vs. iNOS	Reference
Human iNOS	47 nM	-	[1][2][4]
Human nNOS	0.25 μM	5.3-fold	[1][2][4]
Human eNOS	9 μM	190-fold	[1][2]

Note: In whole-cell assays, such as with DLD-1 cells, the inhibitory concentration (IC<sub>50</sub>) for human iNOS was found to be 150 μM, which is suggested to be due to poor membrane permeability.[1][2]

## Solubility Data

Proper solubilization is critical for experimental accuracy. The solubility of **1,3-PBIT dihydrobromide** in common laboratory solvents is detailed below.

Solvent	Solubility	Notes	Reference
Water	≤100 mg/mL	High solubility in aqueous solutions.	[1]
DMSO	Soluble	While soluble, water is the preferred solvent for initial stock preparation due to its high solubility. DMSO can be used if required by the experimental setup.	[4]

## Experimental Protocols: Stock Solution Preparation

This section provides a detailed protocol for preparing aqueous stock solutions of **1,3-PBIT dihydrobromide**.

### 5.1. Materials

- **1,3-PBIT dihydrobromide** powder
- Sterile, high-purity water (e.g., Milli-Q® or equivalent)
- Calibrated analytical balance
- Sterile conical tubes or vials
- Vortex mixer
- Pipettes and sterile filter tips

### 5.2. Protocol for Preparing a 10 mM Stock Solution

- **Aliquot the Compound:** Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully weigh out the desired amount of **1,3-PBIT dihydrobromide** powder. For example, weigh 5 mg of the compound.

- Calculate Solvent Volume: Use the following formula to determine the volume of solvent needed to achieve the desired concentration:

$$\text{Volume (L)} = \text{Mass (g)} / (\text{Concentration (mol/L)} * \text{Molecular Weight (g/mol)})$$

For a 10 mM (0.010 mol/L) stock from 5 mg (0.005 g) of **1,3-PBIT dihydrobromide** (MW = 444.2 g/mol): Volume (L) = 0.005 g / (0.010 mol/L \* 444.2 g/mol) = 0.0011256 L = 1.1256 mL

- Dissolution: Add the calculated volume (1.1256 mL) of sterile water to the tube containing the compound.
- Mixing: Cap the tube securely and vortex thoroughly until the powder is completely dissolved. The solution should be clear.
- Sterilization (Optional): If required for cell culture applications, sterilize the stock solution by passing it through a 0.22 µm syringe filter into a new sterile tube.
- Storage: Store the stock solution at -20°C for short-term use (1 month) or at -80°C for long-term storage (up to 6 months).<sup>[4]</sup> Avoid repeated freeze-thaw cycles by preparing smaller working aliquots.

### 5.3. Stock Solution Concentration Table

The following table provides pre-calculated solvent volumes for preparing common stock concentrations.

Desired Concentration	Mass of 1,3-PBIT	Volume of Water to Add
1 mM	1 mg	2.2512 mL
1 mM	5 mg	11.2562 mL
5 mM	5 mg	2.2512 mL
5 mM	10 mg	4.5025 mL
10 mM	1 mg	0.2251 mL
10 mM	10 mg	2.2512 mL

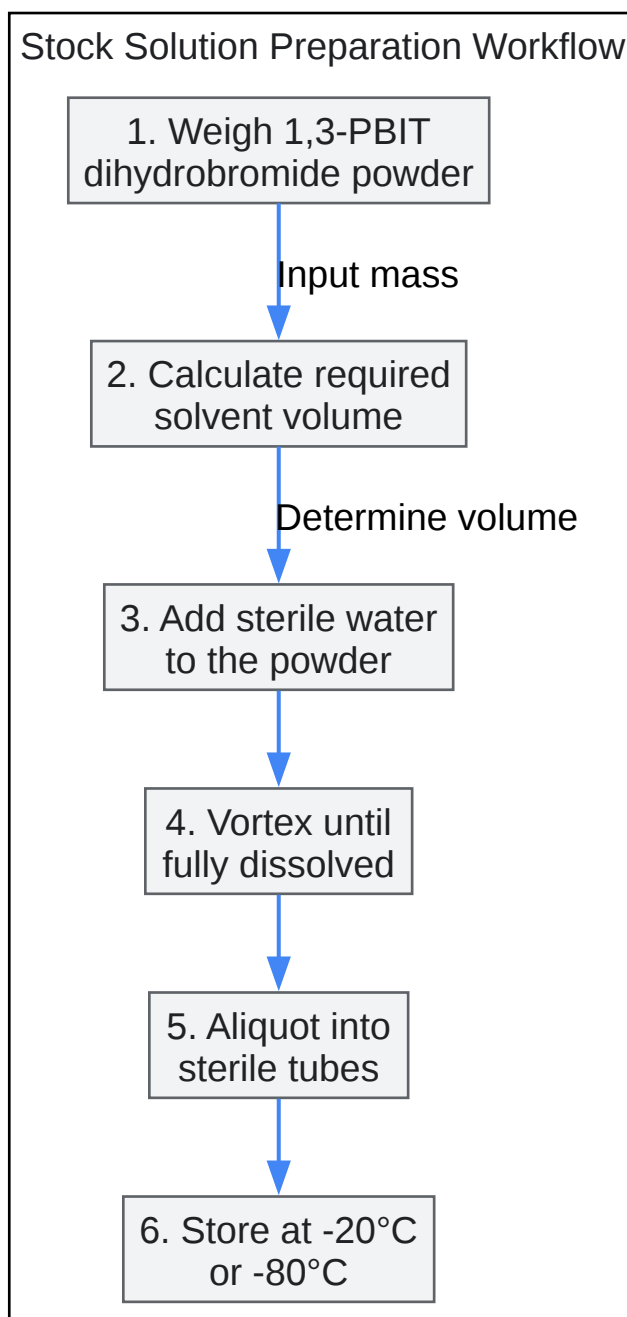
(Data derived from calculations

based on MW=444.2 g/mol .

[\[1\]](#))

## Visualized Workflows and Pathways

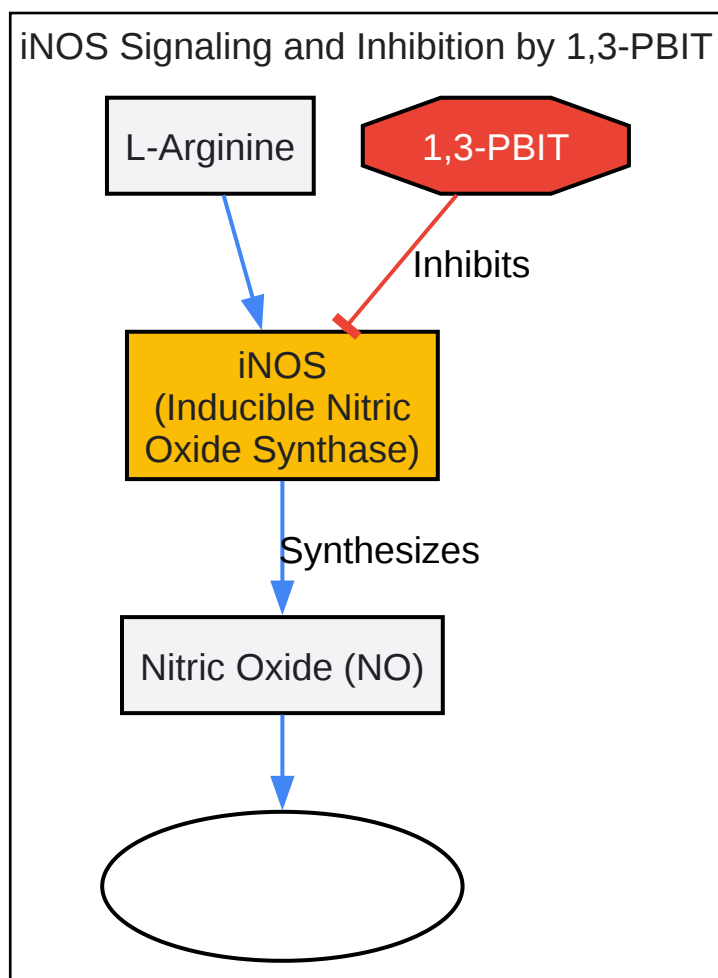
### 6.1. Stock Solution Preparation Workflow



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Caption: Workflow for preparing **1,3-PBIT dihydrobromide** stock solution.

## 6.2. Simplified iNOS Signaling Pathway and Inhibition



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Caption: Inhibition of the iNOS pathway by 1,3-PBIT.

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